

Proper Disposal of BRD0539: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: BRD0539

Cat. No.: B606342

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For immediate reference, consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols. This document provides general guidance based on available safety data for the proper disposal of **BRD0539**, a cell-permeable and reversible SpCas9 inhibitor.

BRD0539 is utilized by researchers and drug development professionals for its ability to dose-dependently inhibit *Streptococcus pyogenes* Cas9 (SpCas9) in in-vitro DNA cleavage assays. [1][2] Adherence to proper disposal procedures is crucial for laboratory safety and environmental protection.

Key Chemical and Safety Data

A summary of essential data for **BRD0539** is provided below. This information is critical for a comprehensive understanding of the compound's characteristics for safe handling and disposal.

Property	Value
Chemical Name	(3aR,4R,9bR)-8-(2-Fluorophenyl)-2,3,3a,4,5,9b-hexahydro-1-[(4-methylphenyl)sulfonyl]-1H-pyrrolo[3,2-c]quinoline-4-methanol
Molecular Formula	C ₂₅ H ₂₅ FN ₂ O ₃ S[3]
Molecular Weight	452.54 g/mol [3]
CAS Number	1403838-79-8[3]
Form	Powder/Solid[1]
Storage (Solid)	Store at -20°C[3]
Storage (In Solvent)	Store at -80°C[1][3]
Known Hazards	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.
Personal Protective Equipment (PPE)	Lab coat, safety glasses, and chemical-resistant gloves.

Disposal Procedures

The primary principle for the disposal of **BRD0539** is to treat it as chemical waste. Do not dispose of this compound down the drain or in regular trash.

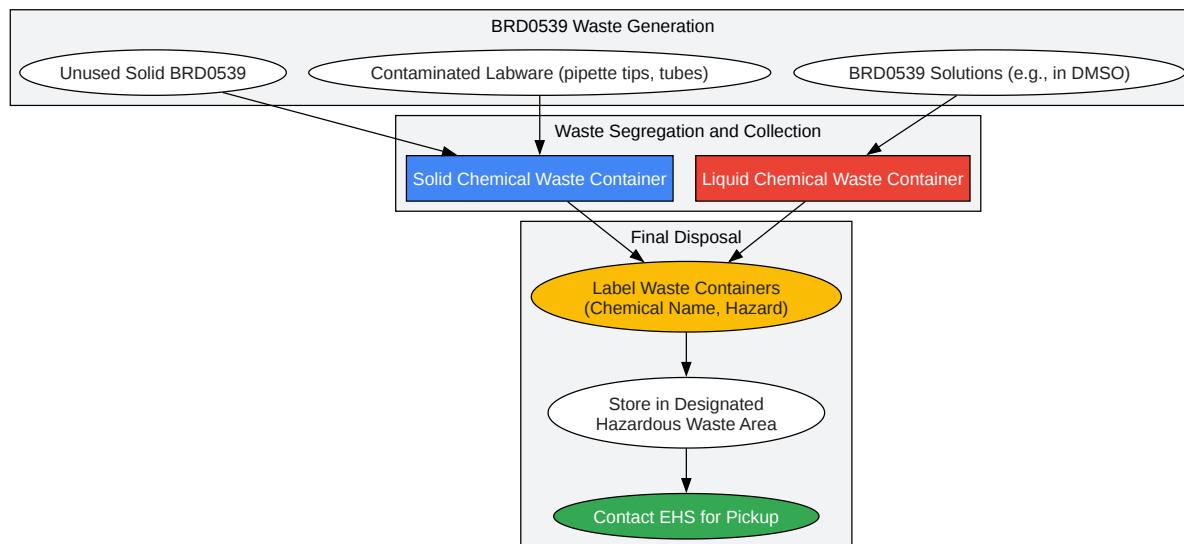
Step-by-Step Disposal Protocol:

- Waste Collection:
 - Solid Waste: Collect unused **BRD0539** powder and any materials contaminated with the solid (e.g., weigh boats, contaminated paper towels) in a clearly labeled, sealed container designated for chemical waste.
 - Liquid Waste: Collect solutions containing **BRD0539** (e.g., dissolved in DMSO[2][3]) and any contaminated solvents in a separate, sealed, and clearly labeled container for liquid chemical waste.

- Labeling:
 - Clearly label the waste container with "Hazardous Waste," the full chemical name "**BRD0539**," and any solvents used.
- Storage:
 - Store the sealed waste container in a designated, secure area for hazardous waste, away from incompatible materials, until it is collected by your institution's EHS department.
- Decontamination:
 - Decontaminate any surfaces that may have come into contact with **BRD0539** using an appropriate laboratory disinfectant or cleaning agent. Dispose of cleaning materials as chemical waste.
- EHS Collection:
 - Arrange for the collection of the chemical waste by your institution's EHS department for final disposal according to local, state, and federal regulations.

Experimental Workflow for **BRD0539** Disposal

The following diagram outlines the logical workflow for the proper disposal of **BRD0539** in a laboratory setting.



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Caption: Workflow for the proper segregation and disposal of **BRD0539** waste.

Disclaimer: This information is intended for guidance purposes only. Always consult the Safety Data Sheet (SDS) provided by the manufacturer and your institution's specific safety protocols before handling and disposing of any chemical.

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References

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